

An In-depth Technical Guide to the Safety Profile of Neodecanoyl Chloride

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Compound of Interest

Compound Name: Neodecanoyl chloride

Cat. No.: B1347055

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and emergency procedures for **Neodecanoyl chloride** (CAS No: 40292-82-8), compiled from publicly available Safety Data Sheets (SDS). It is intended for professionals in research and development who handle this chemical.

Chemical Identification and Properties

Neodecanoyl chloride, also known as NDCL or 7,7-dimethyloctanoyl chloride, is a versatile acyl chloride used as a reagent and intermediate in the synthesis of pharmaceuticals, agrochemicals, and specialty polymers.^{[1][2][3]} Its high reactivity necessitates strict adherence to safety protocols.

Physical and Chemical Properties

The physical and chemical properties of **Neodecanoyl chloride** are summarized below. Note that some discrepancies exist across different suppliers for values such as boiling point and flash point; the range of reported values is provided.

Property	Value	Source(s)
CAS Number	40292-82-8	[1][2][4][5][6][7][8]
Molecular Formula	C ₁₀ H ₁₉ ClO	[1][2][4][5][6][7][8]
Molecular Weight	190.71 g/mol	[1][2][4][5][8]
Appearance	Clear, colorless to slightly yellowish liquid with a pungent odor	[2][3][7][9]
Boiling Point	209-217.3 °C at 760 mmHg	[1][7][10][11]
Melting Point	-75 °C	[4][11]
Density	0.943 - 0.99 g/cm ³ at 20°C	[1][2][7][10][11][12]
Flash Point	69.1 - 86 °C (Closed Cup)	[1][7][10][11]
Vapor Pressure	0.134 mmHg at 25°C	[1]
Solubility	Reacts with and decomposes in water. Soluble in common organic solvents (e.g., acetone, toluene, THF).	[2][7][12]



Hazard Identification and Classification

Neodecanoyl chloride is classified as a hazardous substance under the Globally Harmonized System (GHS). The primary hazards are acute toxicity upon inhalation, severe skin corrosion, and eye damage.[4][5]

Hazard Classification	GHS Category	Hazard Statement
Acute Toxicity, Inhalation	Category 2	H330: Fatal if inhaled
Skin Corrosion/Irritation	Sub-category 1B	H314: Causes severe skin burns and eye damage
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Corrosive to Metals	Category 1	H290: May be corrosive to metals

Signal Word: Danger^[4]^[5]

GHS Pictograms:

-  alt text
-  alt text

Toxicological Information

The primary toxicological concern is acute toxicity via the inhalation route. It is also corrosive and can cause severe, irreversible damage to skin and eyes upon contact.^[4]^[5]^[7]

Endpoint	Species	Value	Source(s)
LD ₅₀ (Oral)	Rat	2180 mg/kg	^[7]

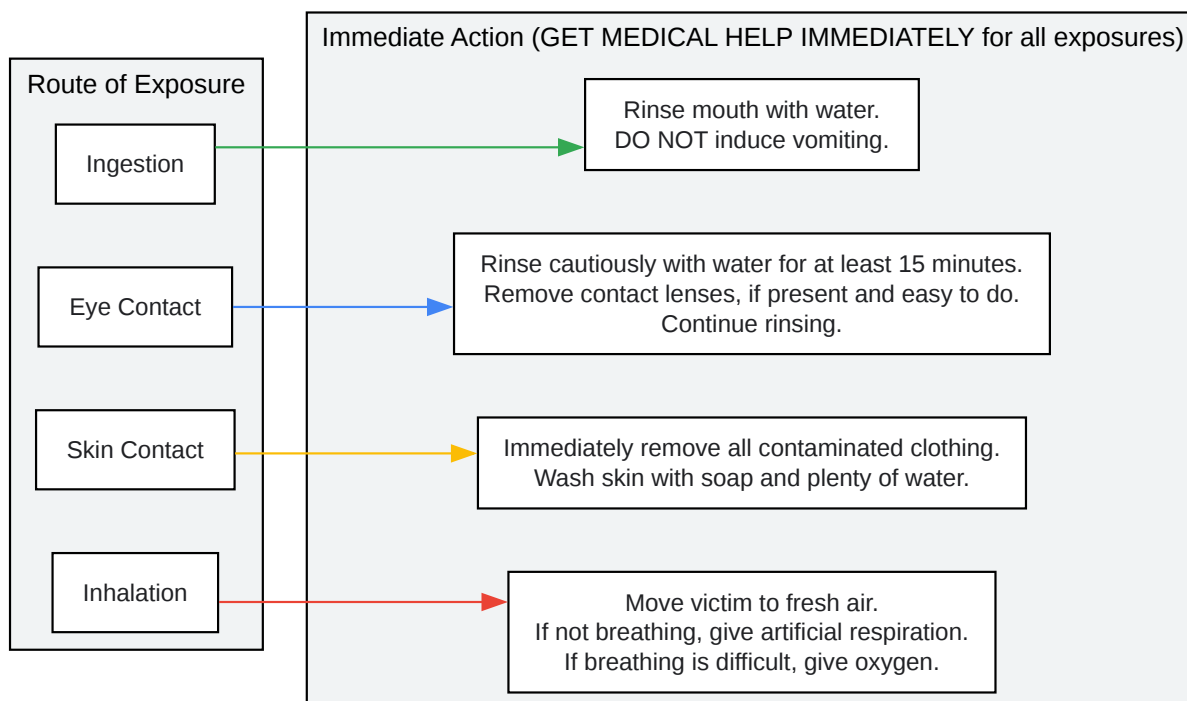
Experimental Protocols

Detailed experimental methodologies for the toxicological data cited (e.g., the specific protocol for the rat oral LD₅₀ study) are not provided within publicly available Safety Data Sheets. These studies are typically performed according to established OECD or EPA guidelines, but the source documents do not specify the exact protocols used.

Emergency Procedures and First Aid

Immediate action is critical in the event of exposure. The following diagrams outline the workflows for first aid and accidental release scenarios.

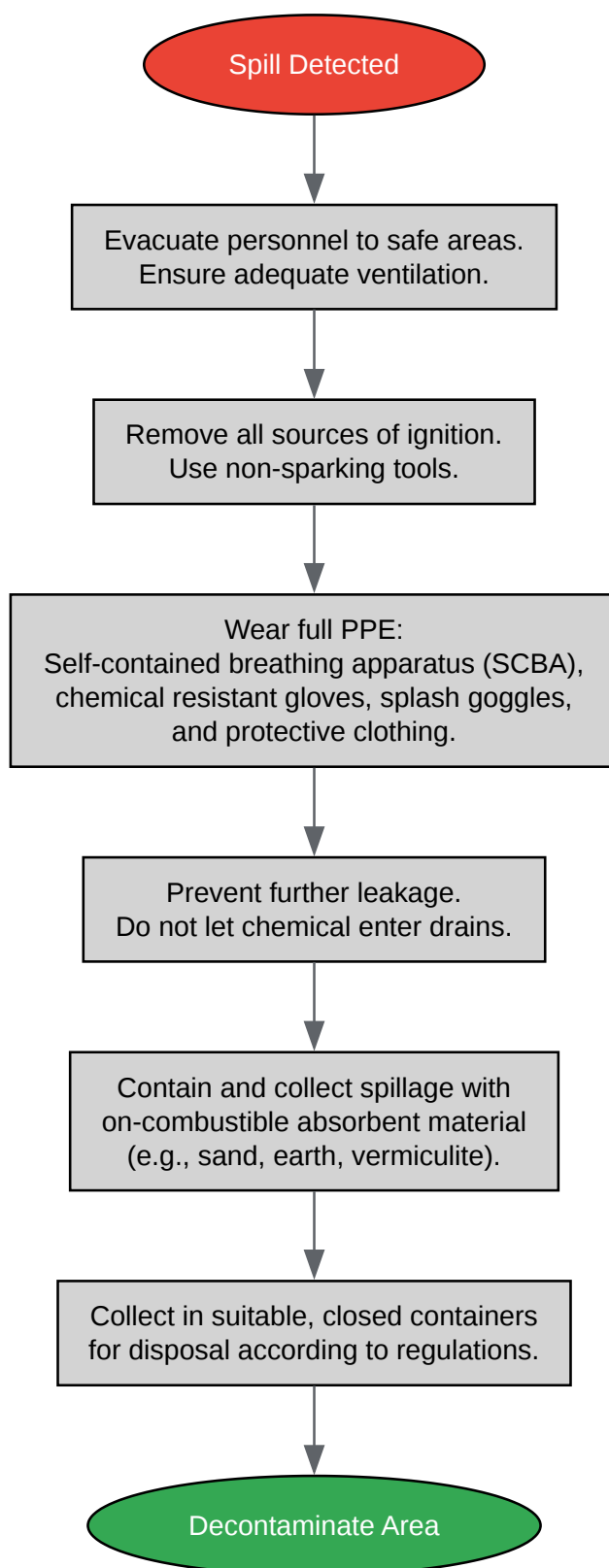
First Aid Workflow



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Caption: First aid response workflow for **Neodecanoyl chloride** exposure.[4][7][13][14]

Accidental Release Workflow



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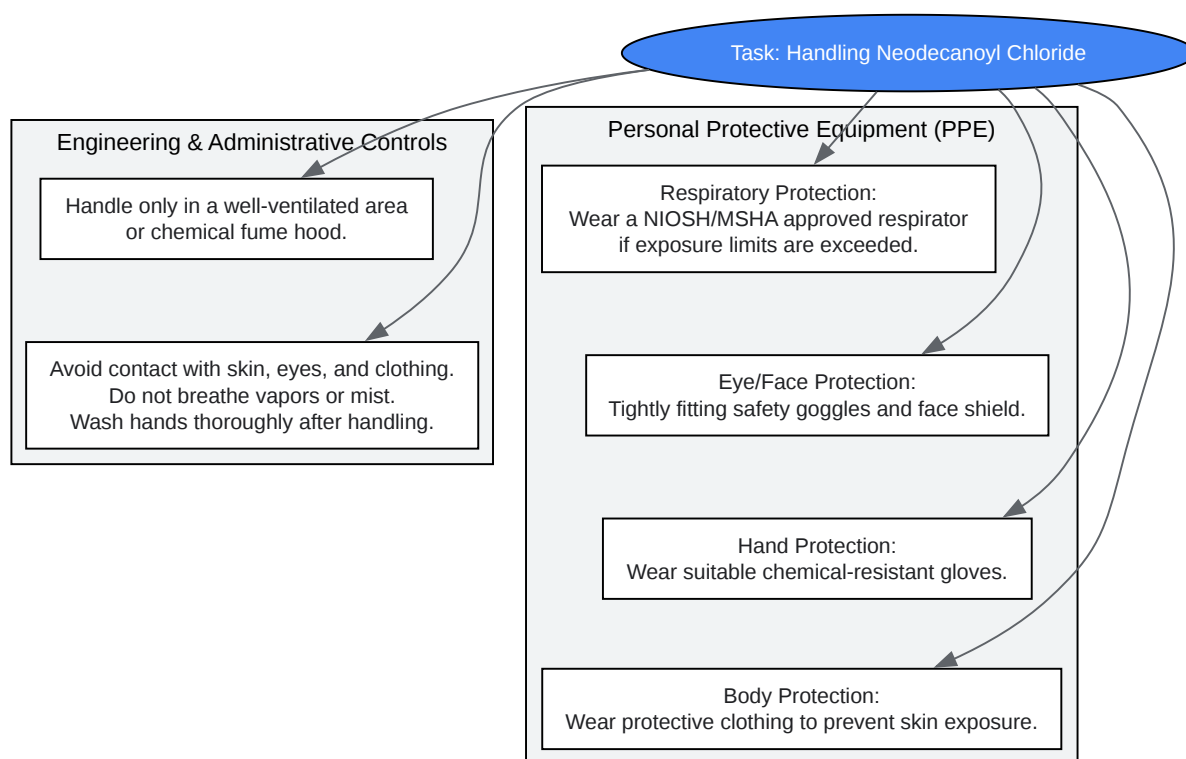
Caption: Logical workflow for responding to an accidental spill.[4][6][13]

Handling, Storage, and Personal Protection

Proper handling and storage procedures are essential to minimize risk.

Safe Handling and PPE

Personnel must be trained on the specific hazards of **Neodecanoyl chloride**. All handling should occur in a controlled environment with appropriate engineering controls and personal protective equipment (PPE).



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Caption: Required controls and PPE for handling **Neodecanoyl chloride**.^{[4][6][7][13]}

Storage Requirements

- Conditions: Store in a cool, dry, and well-ventilated place away from incompatible materials.
[4][6][7]
- Containers: Keep containers tightly closed and store in the original container, which should be corrosion-resistant.[4][6][13]
- Security: Store in a locked-up, designated corrosives area.[4][13]
- Incompatibilities: Avoid contact with water, strong bases, alcohols, and amines.[13] Reacts with water to yield hydrochloric acid and neodecanoic acid.[7]

Fire-Fighting and Disposal

- Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[4][13] Do not use a direct water jet, as the substance reacts with water.
- Firefighter Protection: Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with hazardous vapors and decomposition products like hydrogen chloride gas and phosgene.[4][13]
- Disposal: Waste is classified as hazardous.[15] Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[4][15] Do not allow the product to enter drains or waterways.[4][6][13]

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